

Introduction: A Versatile Halogenated Ketone Intermediate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2'-Chloro-5'-fluoroacetophenone**

Cat. No.: **B1587285**

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2'-Chloro-5'-fluoroacetophenone is a substituted aromatic ketone that has garnered significant interest within the fields of medicinal chemistry and materials science.^[1] Its unique substitution pattern, featuring a chlorine atom ortho to the acetyl group and a fluorine atom meta to it, imparts a complex and highly useful reactivity profile. This guide provides an in-depth exploration of this profile, grounded in established chemical principles and supported by practical, field-proven insights. For researchers and drug development professionals, a thorough understanding of this molecule's behavior is paramount for leveraging its synthetic potential in the creation of novel, high-value compounds.^[1]

The presence of three distinct functional elements—the ketone, the aromatic ring, and the halogen substituents—creates multiple sites for chemical modification. The interplay between the electron-withdrawing acetyl group and the inductive and resonance effects of the halogens dictates the molecule's behavior in both nucleophilic and electrophilic reactions. This document will dissect these reactivities, providing not just the "what" but the "why" behind the synthetic pathways.

Physicochemical and Spectroscopic Properties

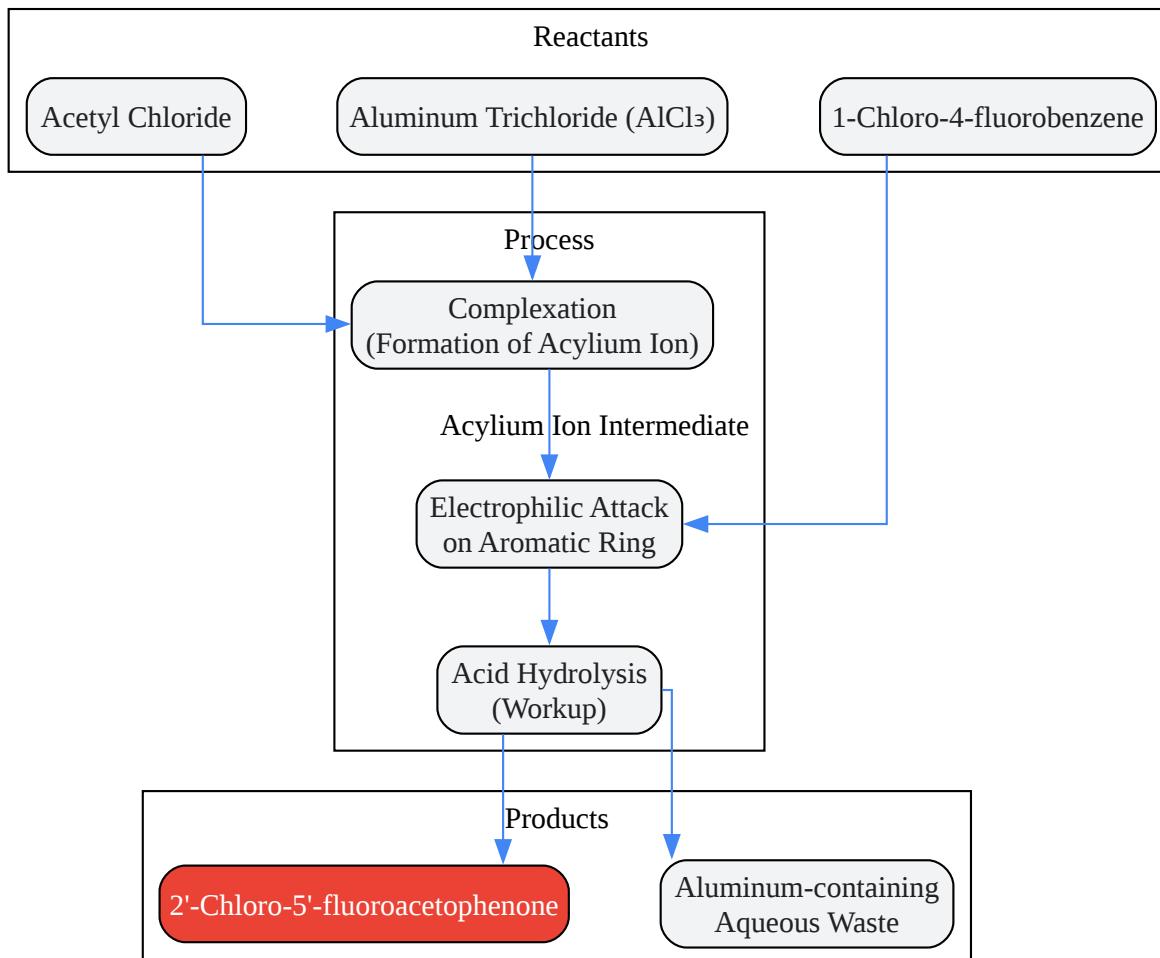
A foundational understanding begins with the molecule's basic properties. The data presented below has been consolidated from various chemical suppliers and databases.

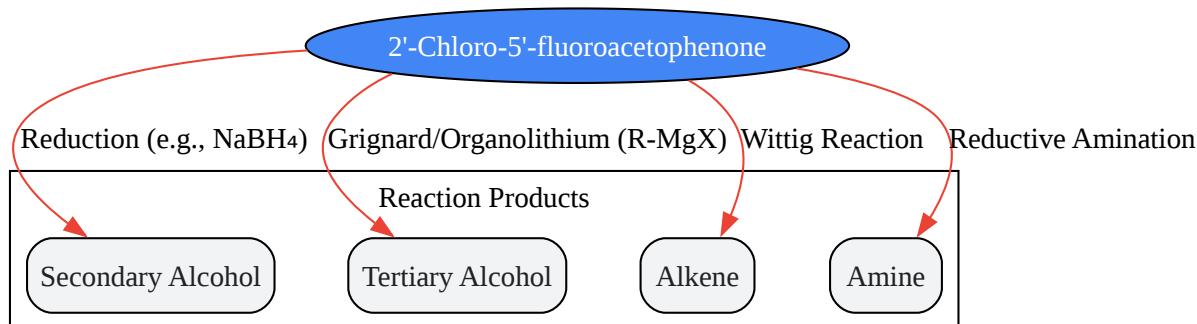
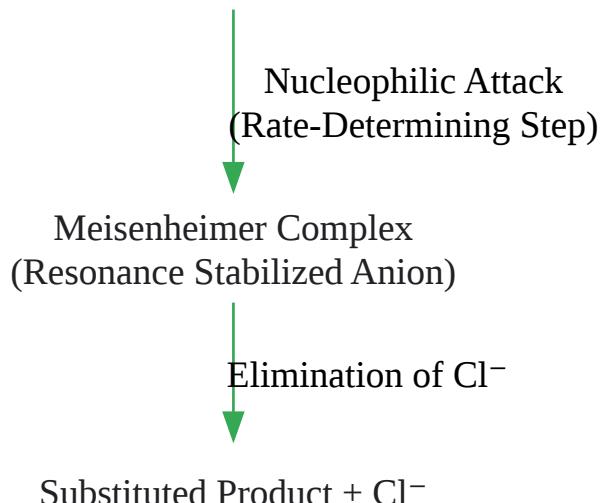
Property	Value	Source(s)
CAS Number	2965-16-4	[2] [3]
Molecular Formula	C ₈ H ₆ ClFO	[1] [2]
Molecular Weight	172.58 g/mol	[1] [2]
Appearance	Colorless to light orange/yellow clear liquid	[1]
Boiling Point	82 °C at 5 mmHg	[1]
Density	1.29 g/cm ³	[1]
Purity	≥ 98% (GC)	[1]

Core Synthesis: Friedel-Crafts Acylation

The most common and industrially scalable synthesis of **2'-Chloro-5'-fluoroacetophenone** is the Friedel-Crafts acylation of 1-chloro-4-fluorobenzene with acetyl chloride.[\[2\]](#) This reaction exemplifies a classic electrophilic aromatic substitution where the Lewis acid catalyst, typically aluminum trichloride (AlCl₃), activates the acetyl chloride to form a highly electrophilic acylium ion.

Workflow for Synthesis





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